

1-Amino-4-hydroxybutan-2-one hydrochloride physical and chemical properties

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Compound of Interest

Compound Name:	1-Amino-4-hydroxybutan-2-one hydrochloride
Cat. No.:	B592455

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An In-depth Technical Guide to 1-Amino-4-hydroxybutan-2-one Hydrochloride

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **1-Amino-4-hydroxybutan-2-one hydrochloride** (CAS No: 92632-79-6). The information is intended for researchers, scientists, and professionals in the field of drug development and biochemical research. This document synthesizes available data on the compound's characteristics, outlines relevant experimental protocols, and visualizes key processes and relationships.

Core Physical and Chemical Properties

1-Amino-4-hydroxybutan-2-one hydrochloride is a key chemical compound used in various research applications. It is recognized as a metabolite of Clavulanic Acid, a β -lactamase inhibitor.^[1] The hydrochloride salt form enhances its stability and solubility for experimental use. While comprehensive experimental data for some physical properties are not publicly available, the following tables summarize its known identifiers and computed properties.

Table 1: Compound Identification

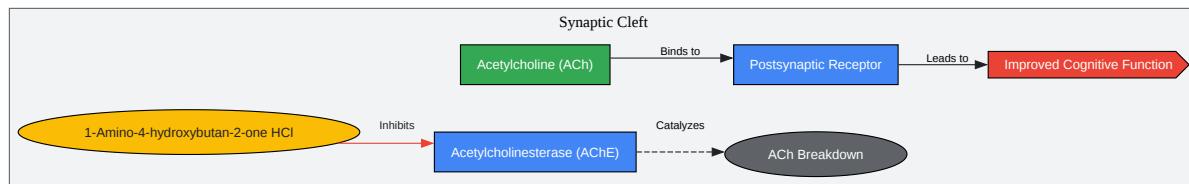
Identifier	Value
CAS Number	92632-79-6[2][3]
Molecular Formula	C ₄ H ₁₀ CINO ₂ [3]
Synonyms	1-amino-4-hydroxy-2-butanone hydrochloride[2], 1-azanyl-4-oxidanyl-butan-2-one hydrochloride[4]

Table 2: Physicochemical Data

Property	Value	Notes
Molecular Weight	139.58 g/mol [3]	
Physical State	Data not available[4]	Typically a solid or crystalline powder.
Color	Data not available[4]	
Odor	Data not available[4]	
Melting Point	Data not available[4]	
Boiling Point	Data not available[4]	
Solubility	Data not available	Expected to be soluble in water.

Biological Activity and Mechanism of Action

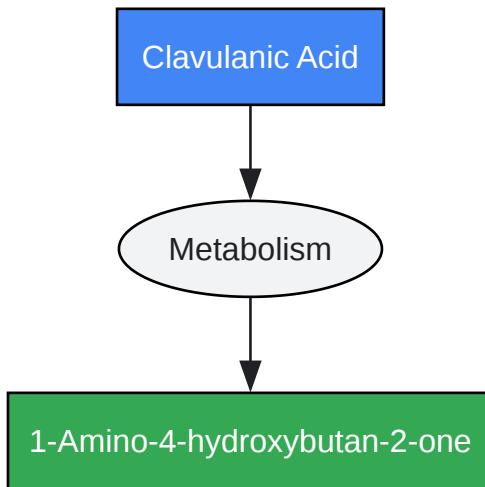
In animal studies, **1-Amino-4-hydroxybutan-2-one hydrochloride** has been observed to increase alertness, enhance cognitive function, and reduce anxiety.[5] The proposed mechanism of action involves the inhibition of acetylcholinesterase (AChE). By inhibiting AChE, the compound increases the concentration of the neurotransmitter acetylcholine in the brain, which may lead to the observed cognitive effects.[5]



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Caption: Proposed mechanism of action via acetylcholinesterase inhibition.

As a metabolite of the widely used pharmaceutical agent Clavulanic Acid, this compound is significant in pharmacological and metabolic studies.[1]



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Caption: Metabolic pathway from Clavulanic Acid.

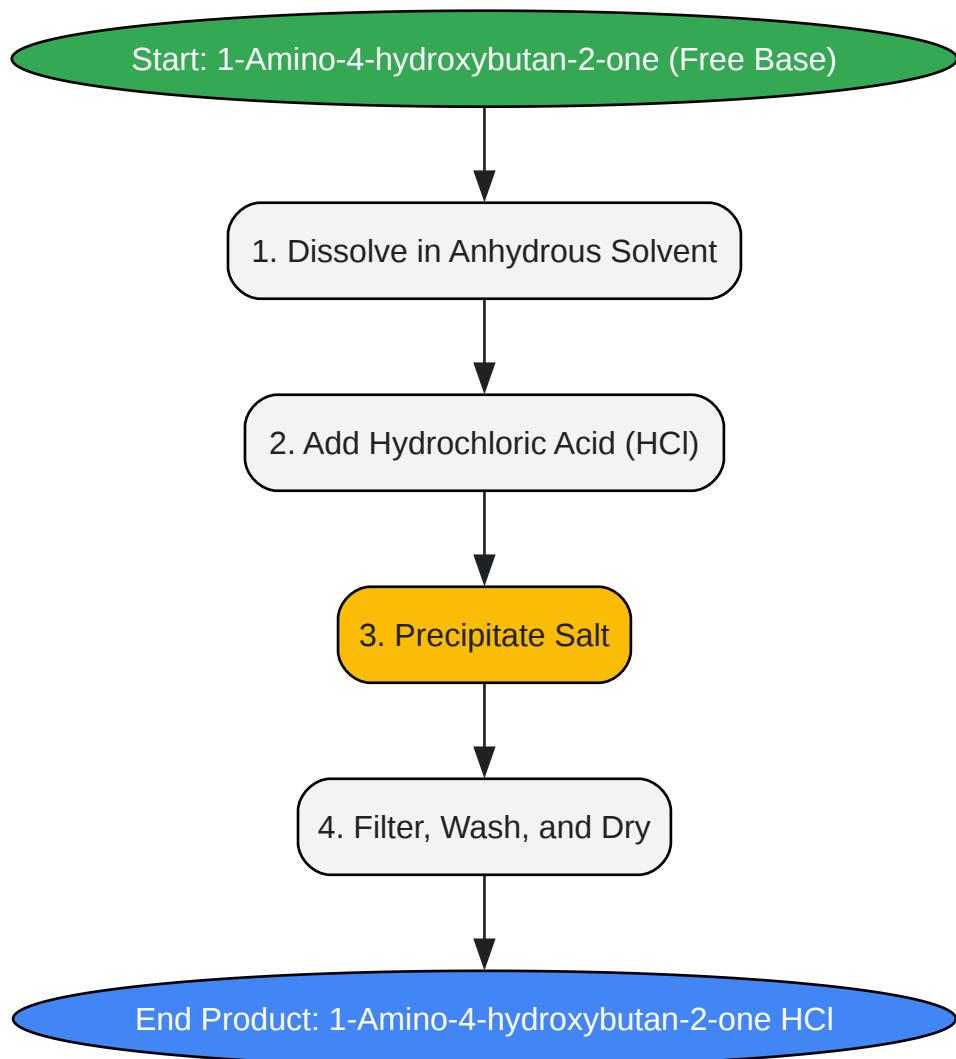
Experimental Protocols

Detailed, peer-reviewed experimental protocols for **1-Amino-4-hydroxybutan-2-one hydrochloride** are scarce. However, based on information from suppliers and general

chemical practices, the following outlines can be inferred.

The hydrochloride salt is typically prepared from its free base form, 1-amino-4-hydroxybutan-2-one. The synthesis involves a straightforward acid-base reaction.

- Step 1: Dissolution: Dissolve the free base, 1-amino-4-hydroxybutan-2-one, in a suitable anhydrous organic solvent (e.g., diethyl ether, isopropanol).
- Step 2: Acidification: Slowly add a stoichiometric amount of hydrochloric acid (often as a solution in an organic solvent like ether or isopropanol) to the dissolved free base with stirring.
- Step 3: Precipitation: The hydrochloride salt, being less soluble in the organic solvent, will precipitate out of the solution. The reaction mixture may be cooled to enhance precipitation.
- Step 4: Isolation and Purification: The precipitate is collected by filtration, washed with a small amount of cold solvent to remove any unreacted starting materials, and then dried under a vacuum to yield the final product.



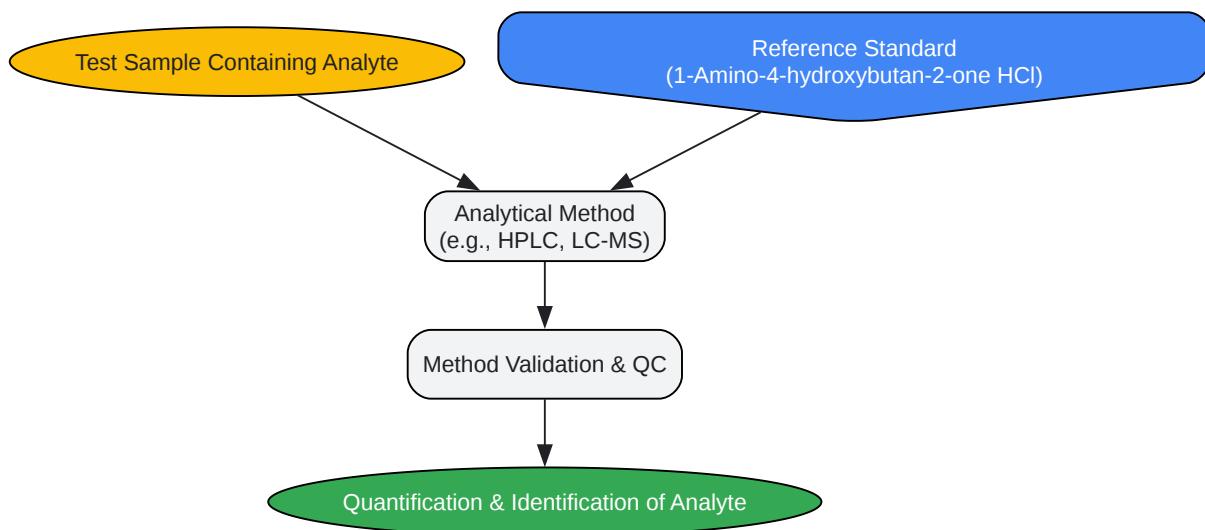
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Caption: General workflow for the synthesis of the hydrochloride salt.

As a pharmaceutical reference standard, this compound is used for analytical method development, validation, and quality control.^{[2][6]} Characterization ensures its identity and purity.

- Chromatography (HPLC/LC-MS): High-Performance Liquid Chromatography (HPLC) is used to determine purity. A reversed-phase C18 column is typically employed with a mobile phase consisting of an aqueous buffer and an organic modifier like acetonitrile or methanol. Detection can be achieved using UV-Vis or a mass spectrometer (MS) for identity confirmation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are essential for structural confirmation. The sample is dissolved in a deuterated solvent (e.g., D_2O , DMSO-d_6), and the resulting chemical shifts, splitting patterns, and integration values are analyzed to confirm the molecular structure.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups present in the molecule, such as O-H, N-H, and C=O bonds, by their characteristic absorption frequencies.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) provides an accurate mass measurement, which is used to confirm the elemental composition of the molecule.



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Caption: Use as a reference standard in an analytical workflow.

Safety and Handling

Safety data sheets indicate that this compound requires careful handling. Users should wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and lab

coats, to avoid contact with eyes and skin.^{[4][6]} Handling should be performed in a well-ventilated area or under a fume hood.^[4] For detailed safety information, always refer to the supplier's Safety Data Sheet (SDS).^[6]

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